

Spectroscopic Data and Experimental Protocols for *cis*-2-Phenylcyclopentanol: A Technical Guide

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Compound of Interest

Compound Name: *cis*-2-Phenylcyclopentanol

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This technical guide provides a comprehensive overview of the Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopic data for ***cis*-2-Phenylcyclopentanol**. Due to the limited availability of public experimental spectra for this specific isomer, this guide incorporates high-quality predicted data to facilitate its characterization. Detailed experimental protocols for acquiring NMR and IR spectra are also presented to ensure reproducible and accurate results in a research setting.

Spectroscopic Data

The following sections summarize the expected NMR and IR spectroscopic data for ***cis*-2-phenylcyclopentanol**. The NMR data is based on computational predictions and analysis of analogous structures, providing a reliable reference for spectral assignment.

¹H NMR Spectroscopy Data

The proton NMR spectrum of **cis-2-phenylcyclopentanol** is expected to show distinct signals for the phenyl, carbinol, benzylic, and cyclopentyl protons. The chemical shifts are influenced by the electronic environment and stereochemical arrangement of the protons.

Table 1: Predicted ^1H NMR Chemical Shifts for **cis-2-Phenylcyclopentanol**

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
Phenyl (ortho)	7.28	Doublet	2H
Phenyl (meta)	7.34	Triplet	2H
Phenyl (para)	7.24	Triplet	1H
CH-OH (Carbinol)	4.45	Multiplet	1H
CH-Ph (Benzylic)	3.05	Multiplet	1H
Cyclopentyl (CH_2)	1.80 - 2.20	Multiplet	6H
OH	Variable	Singlet	1H

Note: Predicted data generated using online NMR prediction tools. Actual experimental values may vary based on solvent and concentration.

^{13}C NMR Spectroscopy Data

The carbon NMR spectrum provides information on the carbon skeleton of the molecule. The chemical shifts of the carbon atoms in **cis-2-phenylcyclopentanol** are predicted as follows:

Table 2: Predicted ^{13}C NMR Chemical Shifts for **cis-2-Phenylcyclopentanol**

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
Phenyl (C-ipso)	142.5
Phenyl (C-ortho)	128.6
Phenyl (C-meta)	128.5
Phenyl (C-para)	126.8
C-OH (Carbinol)	75.0
C-Ph (Benzylic)	55.0
Cyclopentyl (CH ₂)	35.0, 30.0, 22.0

Note: Predicted data generated using online NMR prediction tools. Actual experimental values may vary.

IR Spectroscopy Data

The infrared spectrum of **cis-2-phenylcyclopentanol** is expected to exhibit characteristic absorption bands corresponding to its functional groups.

Table 3: Expected IR Absorption Bands for **cis-2-Phenylcyclopentanol**

Functional Group	Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Intensity
Alcohol (O-H)	Stretching (H-bonded)	3600 - 3200	Strong, Broad
Aromatic (C-H)	Stretching	3100 - 3000	Medium
Aliphatic (C-H)	Stretching	3000 - 2850	Strong
Aromatic (C=C)	Stretching	1600, 1450	Medium
Alcohol (C-O)	Stretching	1260 - 1000	Strong
Monosubstituted Benzene	C-H Out-of-plane bend	770 - 730 and 710 - 690	Strong

Experimental Protocols

The following protocols provide detailed methodologies for the acquisition of high-quality NMR and IR spectra of **cis-2-phenylcyclopentanol**.

NMR Spectroscopy Protocol

This protocol outlines the steps for preparing a sample and acquiring ^1H and ^{13}C NMR spectra.

2.1.1. Sample Preparation

- **Sample Weighing:** Accurately weigh 10-20 mg of **cis-2-phenylcyclopentanol** for ^1H NMR, or 50-100 mg for ^{13}C NMR.
- **Solvent Selection:** Choose a suitable deuterated solvent in which the compound is soluble (e.g., Chloroform- d , CDCl_3).
- **Dissolution:** Dissolve the sample in approximately 0.6-0.7 mL of the deuterated solvent in a clean, dry vial.
- **Transfer:** Using a Pasteur pipette, transfer the solution into a clean, dry 5 mm NMR tube.
- **Standard:** If quantitative analysis is required, add a suitable internal standard (e.g., tetramethylsilane, TMS).

2.1.2. Data Acquisition

- **Instrument Setup:** Insert the NMR tube into the spectrometer's probe.
- **Locking and Shimming:** Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve homogeneity.
- **^1H NMR Acquisition Parameters:**
 - **Pulse Sequence:** Standard single-pulse sequence.
 - **Spectral Width:** Approximately 12 ppm, centered around 6 ppm.
 - **Acquisition Time:** 2-4 seconds.

- Relaxation Delay: 1-5 seconds.
- Number of Scans: 8-16 scans for a dilute sample.
- ¹³C NMR Acquisition Parameters:
 - Pulse Sequence: Proton-decoupled single-pulse sequence.
 - Spectral Width: Approximately 200 ppm, centered around 100 ppm.
 - Acquisition Time: 1-2 seconds.
 - Relaxation Delay: 2-5 seconds.
 - Number of Scans: 1024 or more, depending on the sample concentration.
- Data Processing: Apply Fourier transform, phase correction, and baseline correction to the acquired Free Induction Decay (FID) to obtain the final spectrum.

IR Spectroscopy Protocol

This protocol describes the procedure for obtaining an FT-IR spectrum of a liquid sample using an Attenuated Total Reflectance (ATR) accessory.

2.2.1. Sample Preparation

cis-2-Phenylcyclopentanol is a liquid at room temperature and can be analyzed directly.

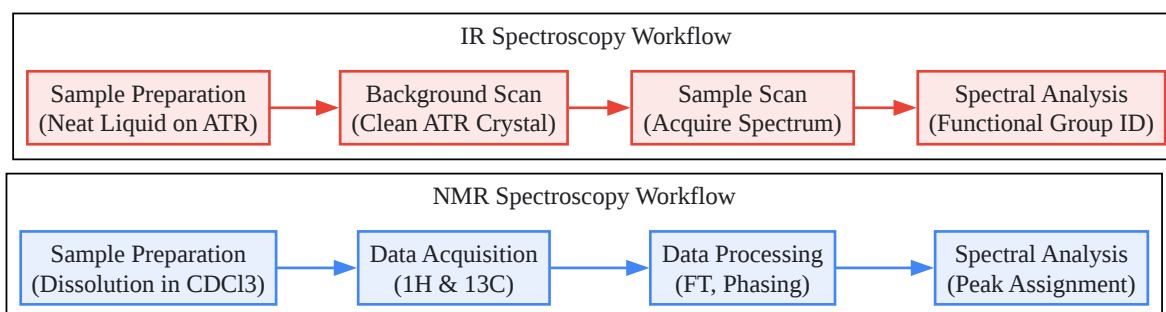
2.2.2. Data Acquisition

- Background Spectrum: Clean the ATR crystal with a suitable solvent (e.g., isopropanol) and acquire a background spectrum. This will be subtracted from the sample spectrum.
- Sample Application: Place a small drop of **cis-2-phenylcyclopentanol** onto the center of the ATR crystal.
- Acquire Sample Spectrum:
 - Spectral Range: 4000 cm⁻¹ to 400 cm⁻¹.

- Resolution: 4 cm^{-1} .
- Number of Scans: 16-32 scans.
- Data Processing: The software will automatically perform a background subtraction to generate the final IR spectrum.
- Cleaning: Thoroughly clean the ATR crystal after the measurement.

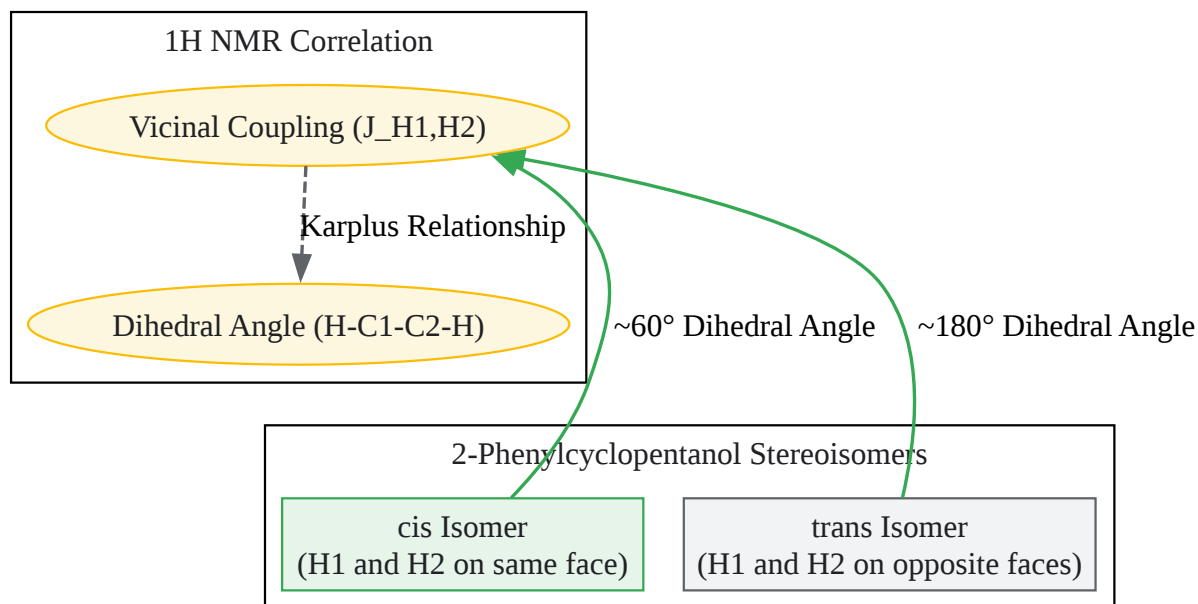
Mandatory Visualizations

The following diagrams, generated using Graphviz, illustrate key experimental and logical workflows relevant to the spectroscopic analysis of **cis-2-phenylcyclopentanol**.



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Caption: Experimental workflows for NMR and IR spectroscopy.



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Caption: Logical relationship between stereochemistry and ¹H NMR coupling constants.

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